

Technical Guide: Physicochemical Properties of Tetramethoxymethane

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Compound of Interest

Compound Name: Tetramethoxymethane

Cat. No.: B120706

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Audience: Researchers, Scientists, and Drug Development Professionals Subject: Molar Mass and Density of **Tetramethoxymethane** (CAS: 1850-14-2)

This technical guide provides an in-depth overview of two fundamental physicochemical properties of **tetramethoxymethane**: molar mass and density. It includes established values, detailed experimental protocols for their determination, and graphical representations of key concepts and workflows.

Core Physicochemical Data

Tetramethoxymethane, also known as tetramethyl orthocarbonate, is the simplest orthocarbonate ester with the chemical formula $C_5H_{12}O_4$.^[1] Its physical properties are critical for applications in chemical synthesis and materials science. A summary of its key quantitative data is presented below.

Property	Value	Units	Conditions	Citations
Molar Mass	136.15	$\text{g}\cdot\text{mol}^{-1}$	-	[1][2]
Exact Mass	136.07355886	Da	-	[3]
Density	1.023	g/cm^3	at 25 °C	[1][2]
Appearance	Colourless Liquid	-	Standard	[1]
Boiling Point	114	°C	Standard	[2][4]
Melting Point	-5.5	°C	Standard	[1]
Refractive Index	1.385	n _{20/D}	at 20 °C	[2]

Molar Mass Determination

The molar mass (M) of a compound is a bulk property defined as the mass of a given substance divided by its amount of substance ($M = m/n$).^[5] While it is typically calculated from standard atomic weights, it can be precisely confirmed through experimental methods.^[5]

Calculated Molar Mass

The molar mass of **tetramethoxymethane** ($\text{C}_5\text{H}_{12}\text{O}_4$) is calculated using the standard atomic weights of its constituent elements:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol
- Oxygen (O): 15.999 g/mol

$$M = (5 \times 12.011) + (12 \times 1.008) + (4 \times 15.999) = 136.147 \text{ g/mol}$$

For practical purposes, this value is commonly rounded to 136.15 g/mol .^[1]

Experimental Protocol: Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules, providing a highly accurate method for determining molecular

mass.[5][6] The Electron Ionization (EI) method is commonly used for volatile organic compounds like **tetramethoxymethane**.

Objective: To experimentally determine the molar mass of a pure sample of **tetramethoxymethane**.

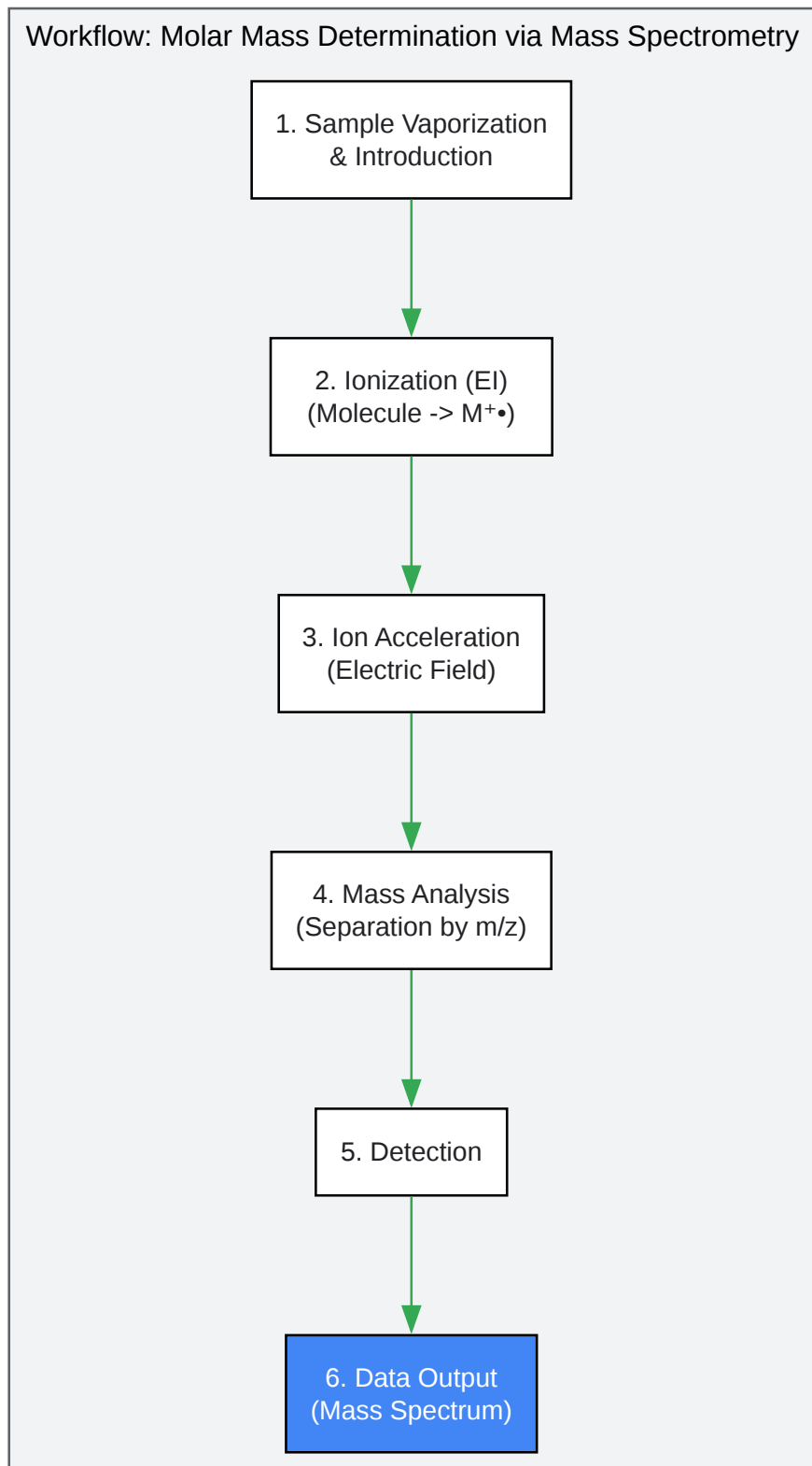
Materials:

- Mass Spectrometer with an Electron Ionization (EI) source
- Sample inlet system (e.g., direct injection or GC coupling)
- High-purity **tetramethoxymethane** sample
- Volatile solvent (if required for dilution)
- Data acquisition and processing system

Methodology:

- Sample Introduction: A small, vaporized sample of **tetramethoxymethane** is introduced into the ion source of the mass spectrometer.[7] The chamber is maintained under a high vacuum to prevent molecular collisions.
- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{+\bullet}$).[7]
- Acceleration: The newly formed ions are accelerated by an electric field, imparting the same kinetic energy to all ions.
- Analysis/Separation: The accelerated ions travel through a mass analyzer (e.g., a magnetic sector or quadrupole), which separates them based on their mass-to-charge ratio (m/z).[7]
- Detection: A detector records the abundance of ions at each m/z value.[7]
- Data Processing: The system generates a mass spectrum, which is a plot of relative ion abundance versus m/z . The peak corresponding to the intact molecular ion ($M^{+\bullet}$) provides

the molecular mass of the compound. For **tetramethoxymethane**, this peak would be expected at an m/z value of approximately 136.



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Workflow for determining molar mass using mass spectrometry.

Density Determination

Density (ρ) is an intensive physical property of a substance, defined as its mass per unit volume ($\rho = m/V$).^[8] It is temperature-dependent; therefore, specifying the temperature at which the measurement was taken is crucial. The density of **tetramethoxymethane** is 1.023 g/cm³ at 25 °C.^{[1][2]}

Experimental Protocol: Gravimetric Method

A straightforward and common method for determining the density of a liquid involves accurately measuring its mass and volume.^{[8][9]}

Objective: To experimentally determine the density of **tetramethoxymethane** at a specific temperature.

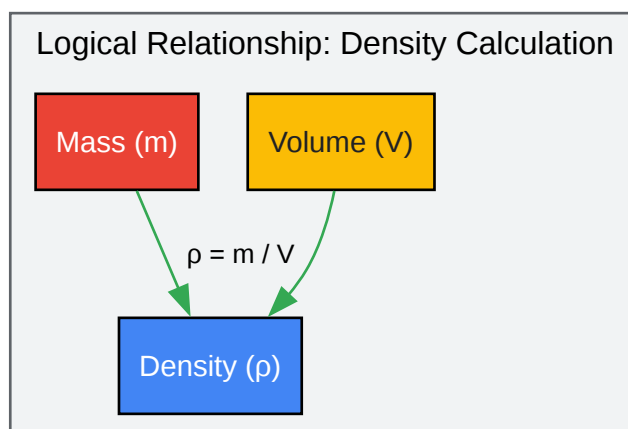
Materials:

- Analytical balance (readable to at least 0.001 g)
- Graduated cylinder or pycnometer (a flask with a precise, known volume)
- Thermometer
- **Tetramethoxymethane** sample
- Constant temperature water bath (optional, for high precision)

Methodology:

- Temperature Control: Ensure the **tetramethoxymethane** sample and measurement glassware are equilibrated to the desired temperature (e.g., 25 °C). Record the temperature.
- Measure Mass of Empty Container: Place a clean, dry graduated cylinder or pycnometer on the analytical balance and tare it, or record its empty mass (m_1).^[9]

- Measure Volume: Carefully add a specific volume of **tetramethoxymethane** to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus.[8] If using a pycnometer, fill it completely to its calibrated volume (V).
- Measure Mass of Filled Container: Place the container with the liquid onto the balance and record the total mass (m_2).[10]
- Calculate Mass of Liquid: Subtract the mass of the empty container from the total mass to find the mass of the liquid ($m_{\text{liquid}} = m_2 - m_1$).
- Calculate Density: Divide the mass of the liquid by its volume to calculate the density.
 - Density (ρ) = Mass (m_{liquid}) / Volume (V)
- Repeat: Perform the measurement three times and calculate the average to improve accuracy and precision.[8]



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